

Safeguarding Your Research: A Comprehensive Guide to Handling N-Propionyl-d5-glycine

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Compound of Interest

Compound Name: *N-Propionyl-d5-glycine*

Cat. No.: *B15142313*

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For researchers, scientists, and drug development professionals, ensuring laboratory safety is paramount. This guide provides essential, immediate safety and logistical information for the handling of **N-Propionyl-d5-glycine**, including operational and disposal plans. By offering procedural, step-by-step guidance, we aim to be your preferred source for laboratory safety and chemical handling information, building deep trust by providing value beyond the product itself.

N-Propionyl-d5-glycine is a deuterated form of N-Propionyl-glycine. While a specific Safety Data Sheet (SDS) for **N-Propionyl-d5-glycine** is not readily available, data from structurally similar compounds, such as Glycine-d5 and Propionyl glycine, indicate that it should be handled with care. Potential hazards include skin, eye, and respiratory irritation, and it may be harmful if swallowed, in contact with skin, or inhaled. Therefore, adherence to strict safety protocols is crucial.

Personal Protective Equipment (PPE)

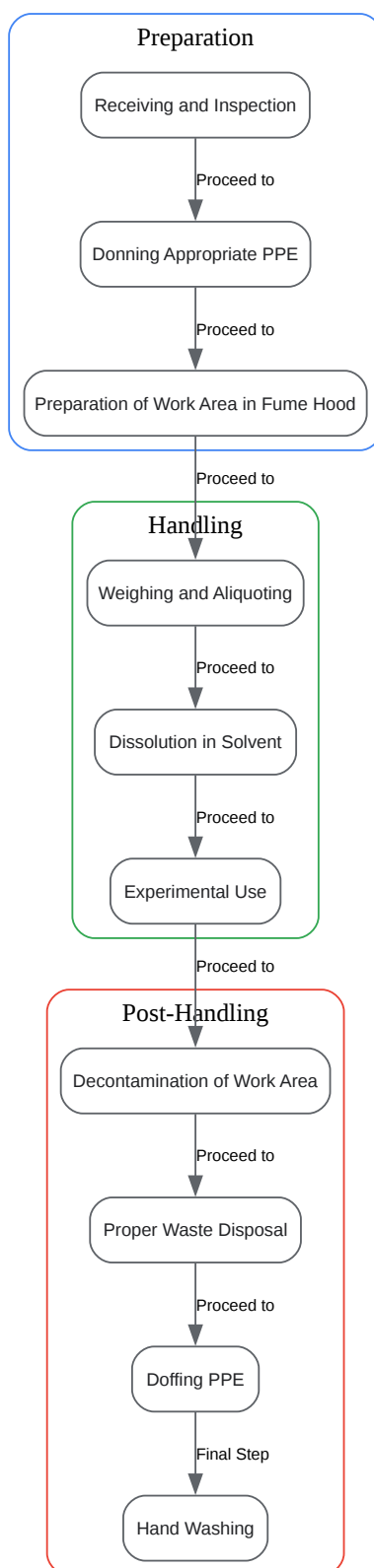
The following table summarizes the recommended personal protective equipment for handling **N-Propionyl-d5-glycine**. This is based on general laboratory safety standards and information derived from similar chemical compounds.^{[1][2]}

PPE Category	Item	Specifications and Use
Hand Protection	Disposable Nitrile Gloves	Minimum requirement for handling. Provides protection against incidental contact. ^[1] For prolonged or direct contact, consider double-gloving or using thicker, chemical-resistant gloves.
Eye and Face Protection	Safety Glasses with Side Shields	Minimum requirement for eye protection. ^[1]
Safety Goggles	Recommended when there is a risk of splashes or aerosols.	
Face Shield	Should be worn in addition to safety glasses or goggles when handling larger quantities or when there is a significant splash hazard. ^[2]	
Body Protection	Laboratory Coat	A standard lab coat is required to protect skin and clothing from potential contamination. ^[2]
Foot Protection	Closed-toe Shoes	Required in all laboratory settings to protect against spills and falling objects. ^{[2][3]}
Respiratory Protection	Fume Hood	All handling of N-Propionyl-d5-glycine powder should be conducted in a certified chemical fume hood to minimize inhalation exposure. ^[4]

Operational Plan for Handling N-Propionyl-d5-glycine

A systematic approach to handling **N-Propionyl-d5-glycine** from receipt to disposal is critical for ensuring safety and maintaining the integrity of the compound.

Experimental Workflow



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Caption: Workflow for Safe Handling of **N-Propionyl-d5-glycine**

Step-by-Step Guidance:

- **Receiving and Inspection:** Upon receipt, visually inspect the container for any signs of damage or leakage.
- **Donning PPE:** Before handling, put on all required personal protective equipment as outlined in the table above.
- **Work Area Preparation:** Ensure that all work with solid **N-Propionyl-d5-glycine** is conducted within a certified chemical fume hood.[4] Prepare the workspace by covering the surface with absorbent, disposable bench paper.
- **Weighing and Aliquoting:** Carefully weigh the required amount of the compound. Use appropriate tools (e.g., spatulas, weighing paper) to minimize the generation of dust.
- **Dissolution:** If the experimental protocol requires the compound to be in solution, add the solvent slowly and carefully to the solid to avoid splashing.
- **Experimental Use:** Conduct the experiment following the established laboratory protocol.
- **Decontamination:** After use, decontaminate all surfaces and equipment that may have come into contact with the compound using an appropriate cleaning agent (e.g., 70% ethanol), followed by water.
- **Waste Disposal:** Dispose of all contaminated materials, including gloves, bench paper, and empty containers, in a designated hazardous waste container in accordance with institutional and local regulations.
- **Doffing PPE:** Remove PPE in the correct order to avoid cross-contamination (e.g., gloves first, then face shield or goggles, then lab coat).
- **Hand Washing:** Wash hands thoroughly with soap and water after removing PPE.

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References

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